

# (1H-indol-5-yl)methanol molecular weight and formula

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## Compound of Interest

Compound Name: (1H-indol-5-yl)methanol

Cat. No.: B086272

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## Technical Guide: (1H-indol-5-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **(1H-indol-5-yl)methanol**. The information is presented to support research and development activities where this compound is of interest.

## Core Physicochemical Data

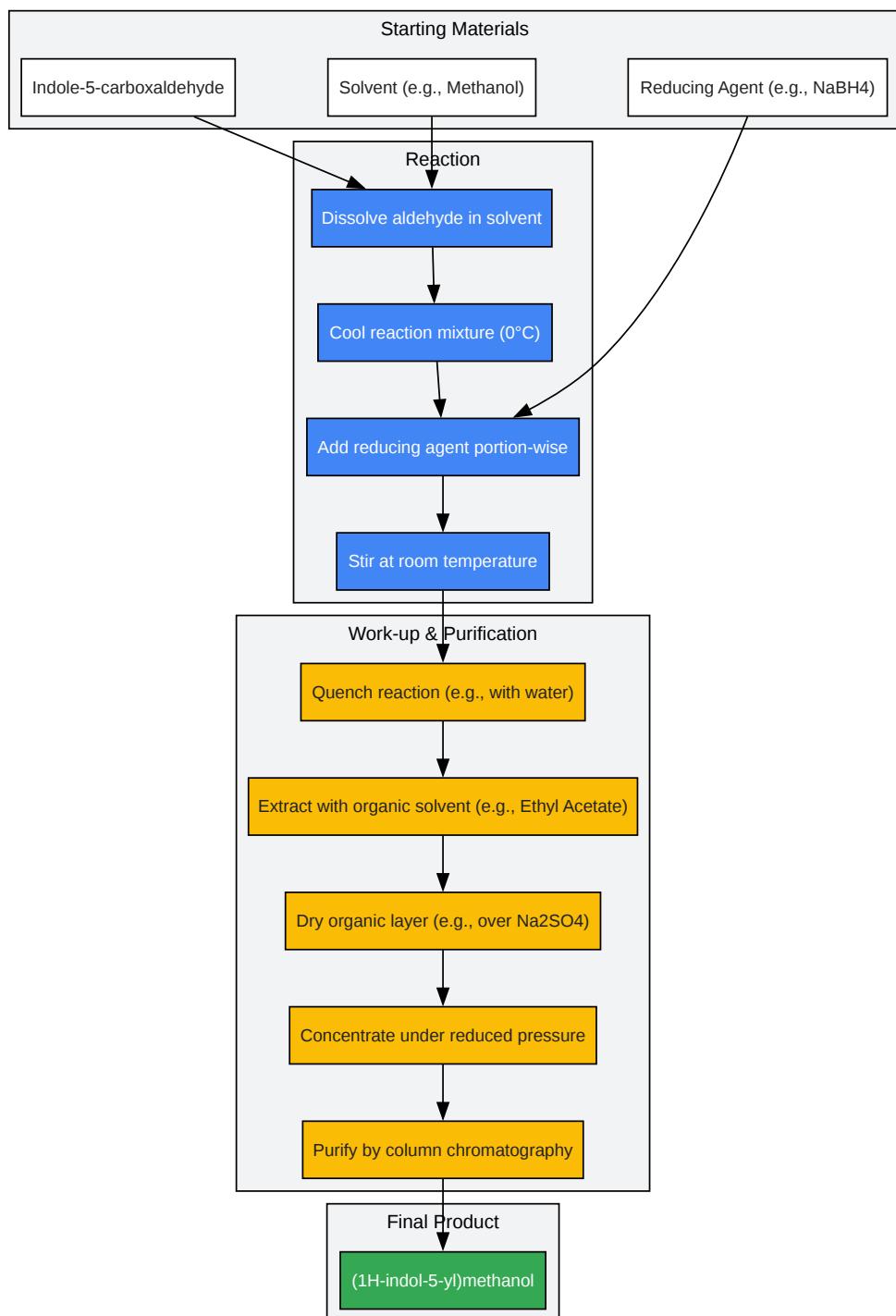
The essential molecular properties of **(1H-indol-5-yl)methanol** have been compiled and are presented in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	147.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	(1H-indol-5-yl)methanol	<a href="#">[1]</a>
CAS Number	1075-25-8	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	Indole-5-methanol, 5-(Hydroxymethyl)indole	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Synthetic Workflow Overview

The synthesis of indolyl methanols is a fundamental process in organic chemistry, often serving as a key step in the generation of more complex indole derivatives for various applications, including drug discovery. A common and effective method for the preparation of (1H-indol-yl)methanols involves the reduction of the corresponding indole-carboxaldehyde. This transformation can be efficiently achieved using a variety of reducing agents.

The following diagram illustrates a generalized experimental workflow for the synthesis of an indolyl methanol, such as **(1H-indol-5-yl)methanol**, via the reduction of the aldehyde precursor. This process highlights the key stages from starting materials to the purified final product.



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*Generalized synthetic workflow for indolyl methanols.*

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## References

- 1. (1H-indol-5-yl)methanol | C9H9NO | CID 2773458 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Novel Indole-Pyrazole Hybrids as Potential Tubulin-Targeting Agents; Synthesis, antiproliferative evaluation, and molecular modeling studies - PMC [pmc.ncbi.nlm.nih.gov]
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